

# Safeguarding Your Laboratory: Proper Disposal of 1-Phenyl-1-propanol

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## Compound of Interest

Compound Name: 1-Phenyl-1-propanol

Cat. No.: B1198777

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents are paramount to ensuring a secure and compliant laboratory environment. This guide provides essential, immediate safety and logistical information for the proper disposal of **1-Phenyl-1-propanol** (CAS No. 93-54-9), a combustible liquid that is harmful if swallowed.<sup>[1]</sup> Adherence to these procedures is critical for protecting personnel and the environment.

## Pre-Disposal Safety and Handling

Before initiating any disposal procedures, it is crucial to handle **1-Phenyl-1-propanol** with appropriate safety measures. The substance is recognized as a combustible liquid and an irritant.<sup>[2]</sup><sup>[3]</sup>

Personal Protective Equipment (PPE) and Handling Protocols:

- **Eye Protection:** Always wear chemical safety goggles or a face shield to prevent eye contact.<sup>[2]</sup>
- **Hand Protection:** Use appropriate chemical-resistant gloves, such as nitrile rubber, to avoid skin contact.<sup>[2]</sup>
- **Skin and Body Protection:** A lab coat or other protective clothing is necessary to prevent skin exposure.

- **Respiratory Protection:** Work in a well-ventilated area, preferably a chemical fume hood, to minimize the inhalation of vapors.
- **Hygiene:** Thoroughly wash your hands after handling the chemical. Eating, drinking, or smoking in the work area is strictly prohibited.
- **Ignition Sources:** Keep **1-Phenyl-1-propanol** away from open flames, hot surfaces, and any other potential sources of ignition.

## Hazardous Waste Classification and Segregation

Due to its combustibility and potential health hazards, **1-Phenyl-1-propanol** and any materials contaminated with it must be treated as hazardous waste. It is the responsibility of the chemical waste generator to correctly classify the waste in accordance with local, regional, and national hazardous waste regulations to ensure complete and accurate classification.

### Key Waste Management Steps:

- **Identify as Hazardous Waste:** Classify **1-Phenyl-1-propanol** waste as hazardous due to its combustible and toxic properties.
- **Separate Waste Streams:** Do not mix **1-Phenyl-1-propanol** waste with non-hazardous materials. Maintain segregated waste streams to ensure proper disposal.
- **Use Appropriate Containers:** Store waste in suitable, closed, and properly labeled containers.

## Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **1-Phenyl-1-propanol**.

Property	Value
CAS Number	93-54-9
Molecular Formula	C <sub>9</sub> H <sub>12</sub> O
Molecular Weight	136.19 g/mol
Flash Point	90 °C (194 °F) - Closed Cup
Boiling Point	218 - 220 °C
Density	0.993 g/mL

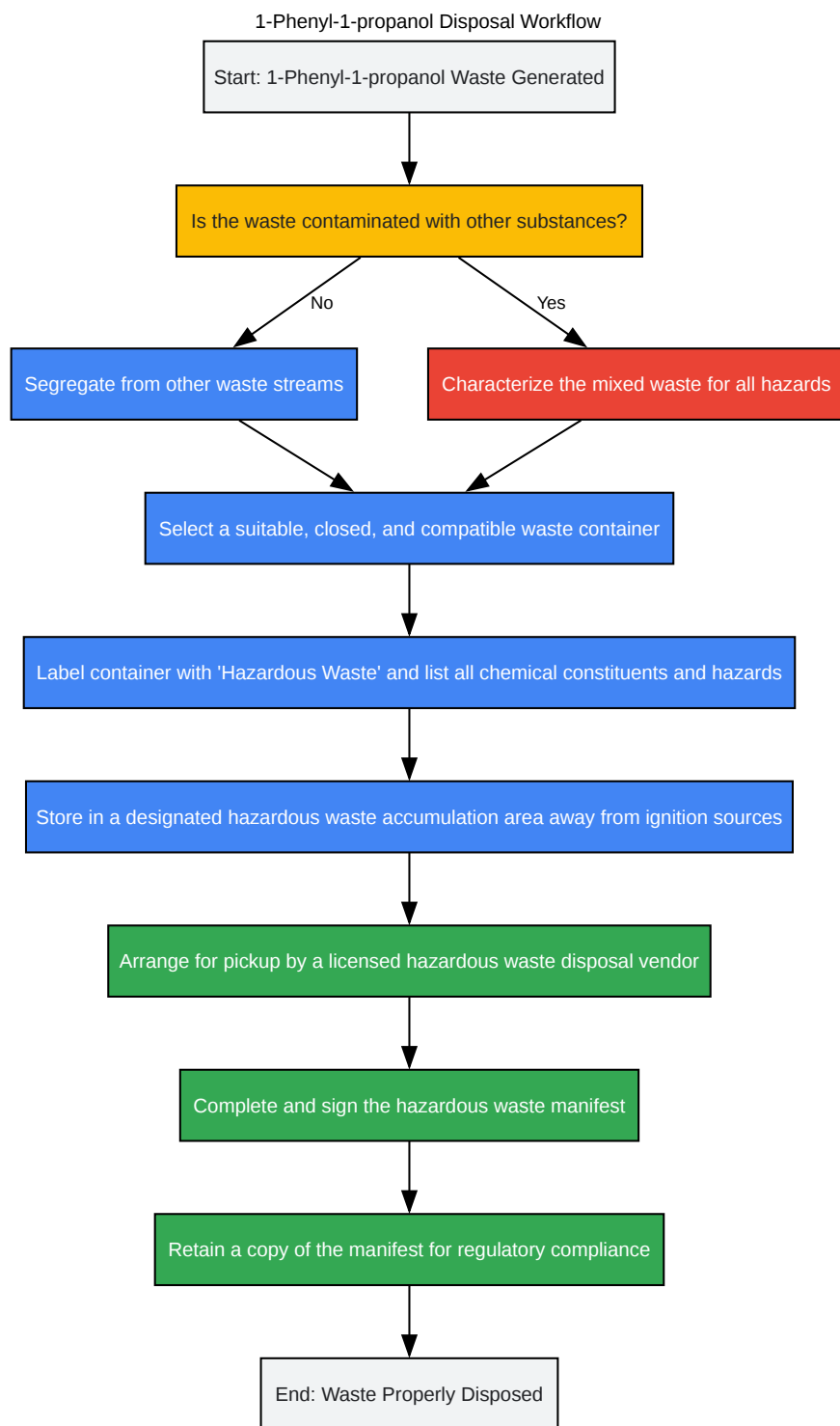
## Step-by-Step Disposal Protocol

The following protocol outlines the necessary steps for the safe and compliant disposal of **1-Phenyl-1-propanol**.

- **Container Labeling:** The waste container must be clearly labeled as "Hazardous Waste." The label should also explicitly state the contents, "**1-Phenyl-1-propanol**," and indicate its associated hazards, such as "Combustible" and "Harmful if Swallowed."
- **Engage a Certified Vendor:** The disposal of **1-Phenyl-1-propanol** must be managed by a licensed hazardous waste disposal company. These vendors are equipped to handle the transportation and processing of chemical waste in compliance with all regulatory standards.
- **Hazardous Waste Manifest:** For off-site disposal, a hazardous waste manifest is required. This document serves as a tracking record from the point of generation to the final disposal facility, ensuring a "cradle-to-grave" chain of custody.
- **Record Keeping:** Maintain copies of all disposal manifests and related records as mandated by regulatory authorities.

## Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **1-Phenyl-1-propanol**.



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Caption: Decision workflow for the disposal of **1-Phenyl-1-propanol**.

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## References

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